

Material Safety Data Sheet for 3-Methylsulfolane

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Compound of Interest

Compound Name:	3-Methyl-2,5-dihydrothiophene 1,1-dioxide
Cat. No.:	B052704

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Note on Chemical Identity: The information provided pertains to 3-Methylsulfolane (CAS No. 872-93-5), also known as 3-methyltetrahydrothiophene 1,1-dioxide. This compound is the saturated analog of 3-methylsulfolene. The term "3-methylsulfolene" can be ambiguous, but the vast majority of safety and application data is available for the saturated form, 3-methylsulfolane.

Identification

Property	Value
Chemical Name	3-Methylsulfolane
Synonyms	3-Methyltetrahydrothiophene 1,1-dioxide, Methylsulfolane, 3-Methylthiolane 1,1-dioxide
CAS Number	872-93-5
Molecular Formula	C ₅ H ₁₀ O ₂ S
Molecular Weight	134.19 g/mol
Appearance	Colorless to light yellow clear liquid

Hazard Identification

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	3
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Repeated Exposure)	2

Pictograms:



Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.
- H319: Causes serious eye irritation.
- H373: May cause damage to organs through prolonged or repeated exposure.

Precautionary Statements:

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/ eye protection/ face protection.
P301+P316	IF SWALLOWED: Get emergency medical help immediately.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337+P317	If eye irritation persists: Get medical help.
P405	Store locked up.
P501	Dispose of contents/ container to an approved waste disposal plant.

Physical and Chemical Properties

Property	Value
Boiling Point	278.9 °C at 760 mmHg
Density	1.20 g/mL
Refractive Index	1.47
Flash Point	>230 °F (>110 °C)
Solubility	Soluble in water, ethanol, benzene, ether.

Application Notes

3-Methylsulfolane is a polar aprotic solvent with high thermal stability and a wide electrochemical window. These properties make it a valuable solvent in various research and industrial applications.

- **Organic Synthesis:** Due to its high boiling point and stability, 3-methylsulfolane is an excellent solvent for chemical reactions that require elevated temperatures. Its polarity allows it to dissolve a wide range of organic and inorganic compounds.
- **Petrochemical Industry:** Like its parent compound sulfolane, 3-methylsulfolane can be used for the extraction of aromatic hydrocarbons from hydrocarbon streams.
- **Battery Research:** 3-Methylsulfolane is increasingly being investigated as a component of electrolytes in high-voltage lithium-ion and sodium-ion batteries. Its high oxidative stability contributes to a stable cathode-electrolyte interphase (CEI), which is crucial for the longevity and safety of high-energy-density batteries. It is often used in combination with co-solvents to improve properties such as ionic conductivity and freezing point.
- **Green Chemistry:** With a relatively low toxicity profile compared to other polar aprotic solvents like DMF, 3-methylsulfolane is considered a greener alternative in some chemical processes.

Experimental Protocols

Protocol 1: Preparation of a Sulfolane-Based Electrolyte for a Sodium-Ion Battery

This protocol describes the preparation of a binary sodium-ion battery electrolyte using sulfolane (or 3-methylsulfolane) as the primary solvent.

Materials:

- Sulfolane (TMS) or 3-Methylsulfolane (3-Me-TMS)
- p-Toluenesulfonyl isocyanate (PTSI) as an additive
- Sodium hexafluorophosphate (NaPF₆) as the electrolyte salt
- Argon-filled glovebox with O₂ and H₂O levels < 0.1 ppm

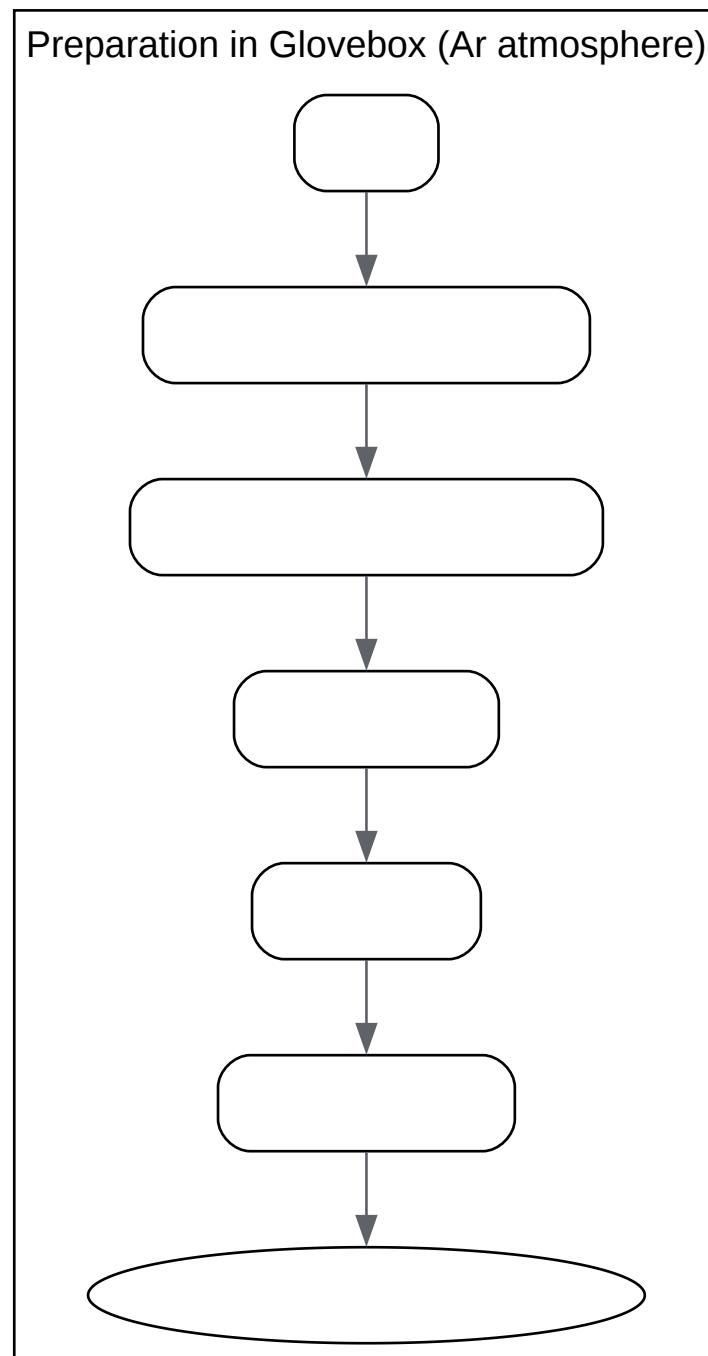
- Magnetic stirrer and stir bar
- Glass vials

Procedure:

- Solvent Preparation:
 - Inside the argon-filled glovebox, add 0.5 g of p-toluenesulfonyl isocyanate (PTSI) to 9.164 g of sulfolane (TMS) in a clean, dry glass vial.
 - Mix the components thoroughly using a magnetic stirrer until a homogeneous binary mixed solvent is obtained.
- Electrolyte Preparation:
 - To the binary mixed solvent, add 0.336 g of sodium hexafluorophosphate (NaPF₆).
 - Stir the mixture for 12 hours to ensure the complete dissolution of the salt.
 - After stirring, let the solution stand for an additional 12 hours.
 - The resulting solution is a 0.2 M NaPF₆/TMS+PTSI electrolyte, ready for use in a sodium-ion battery.

Experimental Workflow Diagram:

Protocol 1: Electrolyte Preparation Workflow



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Protocol 1: Electrolyte Preparation Workflow

Protocol 2: General Procedure for a Reaction Using 3-Methylsulfolane as a Solvent

This protocol outlines a general workflow for conducting a chemical reaction where 3-methylsulfolane is used as a high-boiling solvent, followed by a workup procedure to remove the solvent.

Materials:

- Reactant A
- Reactant B
- 3-Methylsulfolane (solvent)
- Round-bottom flask
- Heating mantle with temperature control
- Magnetic stirrer and stir bar
- Condenser
- Extraction solvent (e.g., diethyl ether, ethyl acetate)
- Deionized water
- Brine (saturated NaCl solution)
- Drying agent (e.g., anhydrous MgSO₄ or Na₂SO₄)
- Rotary evaporator

Procedure:

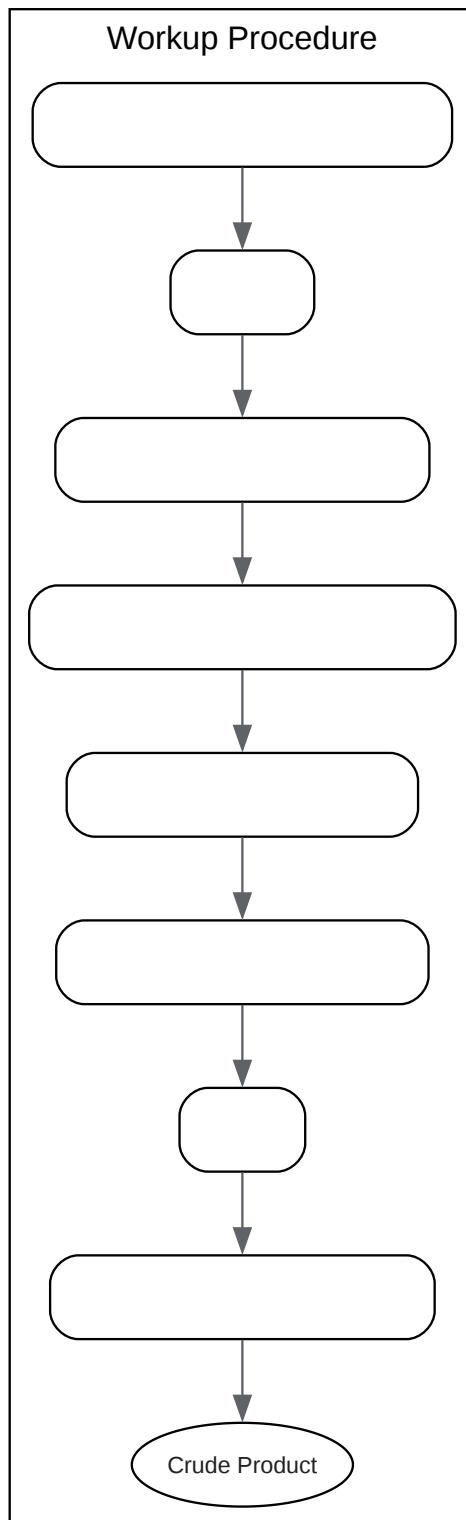
- Reaction Setup:

- In a round-bottom flask equipped with a magnetic stir bar and a condenser, dissolve Reactant A in 3-methylsulfolane.
- With stirring, add Reactant B to the solution.
- Heat the reaction mixture to the desired temperature and maintain for the required reaction time. Monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS).

- Reaction Workup and Solvent Removal:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Transfer the reaction mixture to a separatory funnel.
 - Add deionized water to the separatory funnel. 3-Methylsulfolane is water-soluble, which will facilitate its removal.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether, ethyl acetate) three times. The product should be soluble in the extraction solvent, while the 3-methylsulfolane remains in the aqueous phase.
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄).
 - Filter off the drying agent.
 - Concentrate the filtrate using a rotary evaporator to obtain the crude product.
 - Purify the crude product by an appropriate method (e.g., column chromatography, recrystallization).

Logical Relationship Diagram for Solvent Removal:

Protocol 2: Solvent Removal Workflow

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Protocol 2: Solvent Removal Workflow

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